

Technical Support Center: Optimizing Phenafleur Concentration for Long-Lasting Fragrance

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Compound of Interest

Compound Name: PHENAFLEUR

Cat. No.: B1618771

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experimenting with **Phenafleur** to optimize fragrance longevity.

Frequently Asked Questions (FAQs)

Q1: What is the typical concentration range for **Phenafleur** in a fragrance formulation?

Phenafleur is typically used at levels up to 20% in the fragrance concentrate.^{[1][2]} Its refined floral and hyacinth notes with a fruity, raspberry-like nuance make it a versatile ingredient.^{[1][2]} ^[3] The optimal concentration will depend on the desired scent profile and interaction with other fragrance components.

Q2: What are the key chemical properties of **Phenafleur** to consider during formulation?

Phenafleur, chemically known as [2-(cyclohexyloxy)ethyl]benzene, possesses excellent stability in a variety of product bases, including fine fragrances, candles, and bleach.^{[1][4]} Key physicochemical properties are summarized in the table below. Its high substantivity of over 48 hours indicates its potential for creating long-lasting fragrances.^[1]

Table 1: Physicochemical Properties of **Phenafleur**

Property	Value	Reference
Chemical Name	[2-(cyclohexyloxy)ethyl]benzene	[1][4]
CAS Number	80858-47-5	[1][4][5]
Molecular Weight	204.3 g/mol	[1][4][5]
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Refined floral, hyacinth, green, fruity (raspberry), balsamic	[1][2][5]
Vapor Pressure	0.004071 mm Hg @ 23°C	[1]
Log P	4.5 - 4.9	[1][5]
Substantivity	> 48 hours	[1]
Recommended Use Level	Up to 20%	[1][2]
Stability	Very good in fine fragrance and candles; good in bleach.	[1][2]

Q3: How does **Phenafleur** contribute to the overall fragrance profile and longevity?

Phenafleur is characterized as having a low impact on the top and heart notes of a fragrance. [1][3] Its primary contribution is to the floral and fruity character of the scent. Due to its high substantivity and low volatility, **Phenafleur** can act as a fixative, helping to prolong the presence of other, more volatile fragrance components on the skin.[6][7]

Troubleshooting Guide

This guide addresses common issues encountered when optimizing **Phenafleur** concentration for long-lasting fragrances.

Issue 1: The fragrance with **Phenafleur** fades faster than expected.

- Possible Cause 1: Insufficient Concentration. While **Phenafleur** has good substantivity, its concentration might be too low to significantly impact the overall longevity of the fragrance

blend.

- Solution: Systematically increase the concentration of **Phenafleur** in your formulation. Conduct a ladder experiment, preparing formulations with, for example, 5%, 10%, 15%, and 20% **Phenafleur**, while keeping other components constant. Evaluate the longevity of each variation using sensory analysis on scent strips or skin.
- Possible Cause 2: Imbalanced Formulation. The longevity of a fragrance depends on the interplay of all its components.^[6] Highly volatile top notes may evaporate quickly, leaving the impression of a short-lived scent, even with an adequate concentration of long-lasting materials like **Phenafleur**.
 - Solution: Analyze the overall composition of your fragrance. Ensure a balanced structure with appropriate proportions of top, middle, and base notes.^[6] Consider incorporating other known fixatives to anchor the more volatile components.^{[6][7]}
- Possible Cause 3: Environmental and Substrate Factors. Fragrance longevity is influenced by factors such as temperature, humidity, and the substrate (e.g., skin type).^{[8][9][10][11]} Warmer temperatures and dry skin can lead to faster evaporation.^{[9][10][11]}
 - Solution: Standardize your evaluation conditions. Test fragrances in a controlled environment with consistent temperature and humidity. When testing on skin, be aware that individual skin chemistry (e.g., oily vs. dry) can affect scent duration.^{[8][10][11]}

Issue 2: The character of the fragrance changes undesirably at higher **Phenafleur** concentrations.

- Possible Cause: Olfactive Dominance. As the concentration of **Phenafleur** increases, its characteristic floral and fruity notes may begin to overpower other desired elements of the fragrance profile.
 - Solution: Re-balance the formulation. As you increase the **Phenafleur** concentration, you may need to adjust the levels of other aromatic ingredients to maintain the intended scent architecture. This is an iterative process requiring careful sensory evaluation at each step.

Issue 3: The fragrance solution appears cloudy or shows precipitation after adding **Phenafleur**.

- Possible Cause 1: Solubility Issues. Although generally stable, at very high concentrations or in certain solvent systems, **Phenafleur** may exhibit limited solubility, leading to cloudiness. This can be exacerbated by the presence of water or low temperatures.
 - Solution: Verify the purity of your solvent (e.g., perfumer's alcohol) and ensure it has a low water content.[\[12\]](#) If cloudiness persists, you may need to incorporate a solubilizer or slightly reduce the **Phenafleur** concentration.[\[12\]](#)
- Possible Cause 2: Incompatibility with Other Ingredients. Chemical interactions between **Phenafleur** and other components in your formulation could lead to the formation of insoluble complexes.
 - Solution: Conduct compatibility tests by creating small blends of **Phenafleur** with individual components of your fragrance to identify any potential incompatibilities.

Experimental Protocols

Protocol 1: Evaluating the Impact of **Phenafleur** Concentration on Fragrance Longevity

Objective: To determine the optimal concentration of **Phenafleur** for maximizing fragrance longevity without negatively impacting the desired scent profile.

Methodology:

- Prepare a Base Fragrance Accord: Create a simple fragrance accord (e.g., a floral or fruity blend) without **Phenafleur**.
- Create a Concentration Ladder: Prepare a series of dilutions of the base accord, each with a different concentration of **Phenafleur** (e.g., 0%, 5%, 10%, 15%, 20%). Ensure the total concentration of aromatic materials remains consistent across all samples by adjusting the solvent (e.g., perfumer's alcohol).
- Sensory Evaluation on Scent Strips:
 - Dip a standard scent strip into each sample for a set amount of time (e.g., 2 seconds).
 - Allow the strips to air-dry for a consistent period (e.g., 1 minute).

- A trained sensory panel should evaluate the intensity and character of the fragrance on each strip at predetermined time intervals (e.g., 0, 1, 2, 4, 8, 12, 24, and 48 hours).^[13]^[14]
- Evaluators should rate the perceived intensity on a standardized scale (e.g., a 10-point scale where 0 is no scent and 10 is very strong).
- Data Analysis: Plot the average intensity ratings against time for each concentration. This will generate longevity curves, allowing for a visual comparison of the performance of each formulation.

Table 2: Example Data from Longevity Evaluation on Scent Strips

Time (hours)	Intensity (0% Phenafleur)	Intensity (5% Phenafleur)	Intensity (10% Phenafleur)	Intensity (15% Phenafleur)	Intensity (20% Phenafleur)
0	9.5	9.6	9.5	9.7	9.6
1	7.2	7.5	7.8	8.0	8.2
4	4.1	4.8	5.5	6.0	6.3
8	2.0	2.9	3.8	4.5	5.0
12	0.5	1.5	2.5	3.2	3.8
24	0	0.5	1.2	1.8	2.5
48	0	0	0.5	0.8	1.2

Protocol 2: Stability Testing of Formulations Containing **Phenafleur**

Objective: To assess the physical and chemical stability of fragrance formulations containing different concentrations of **Phenafleur** under various environmental conditions.

Methodology:

- Prepare Samples: Use the same set of formulations from the longevity experiment (0%, 5%, 10%, 15%, 20% **Phenafleur**).

- Accelerated Stability Testing:
 - Thermal Stress: Store aliquots of each sample in a climate chamber at elevated temperatures (e.g., 40°C and 50°C) for a period of 1 to 3 months.[15]
 - Light Exposure: Expose samples to controlled UV light to simulate the effects of sunlight. [15]
 - Freeze-Thaw Cycles: Subject samples to repeated cycles of freezing and thawing (e.g., -10°C for 24 hours followed by 25°C for 24 hours) for several cycles.[15]
- Evaluation: At regular intervals, visually inspect the samples for any changes in color, clarity, or for the formation of precipitates.[15] Additionally, conduct sensory evaluations to detect any changes in the scent profile.[16]
- Real-Time Stability Testing: Store samples under normal conditions (room temperature, protected from light) and evaluate them at longer intervals (e.g., 6, 12, 18, 24 months) to confirm the predictions from the accelerated testing.[15]

Visualizations

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